

DIANA Chamber: Revolutionizing Non-Invasive Diagnostics and Therapeutic Monitoring

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

The **DIANA** (Diagnostica Intelligente per Analisi Non-invasiva Avanzata) chamber represents a paradigm shift in personalized medicine and drug development. Developed through a collaboration between Antares Vision Group, Isinnova, and the National Center for Gene Therapy and RNA-Based Drugs, this advanced diagnostic chamber is engineered to perform over 60 non-invasive tests in a single 15-minute session.^[1] By integrating a suite of cutting-edge technologies, the **DIANA** chamber provides a comprehensive, real-time profile of a patient's health, covering key indicators from brain wave activity and cardiac function to blood composition and body metrics.^[1]

These capabilities are of particular interest to researchers and drug development professionals, as the **DIANA** chamber offers a powerful tool for accelerating clinical trials, monitoring therapeutic efficacy, and developing personalized treatment strategies.^[1] Its non-invasive nature enhances patient compliance and allows for frequent, stress-free data collection, providing a dynamic understanding of a therapy's effect. This document provides an overview of the **DIANA** chamber's non-invasive testing capabilities, along with detailed application notes and standardized protocols for its use in a research and drug development context.

Core Non-Invasive Testing Modules

The **DIANA** chamber integrates several non-invasive testing modules. Below are the application notes and protocols for the key analytical modalities.

Module 1: Neuro-Physiological Assessment (Electroencephalography - EEG)

Application Note: The EEG module within the **DIANA** chamber provides high-resolution recording of the brain's electrical activity.^{[2][3][4][5]} This is critical for drug development targeting neurological and psychiatric disorders. It allows for the assessment of a drug's impact on brain function, the identification of biomarkers for treatment response, and the monitoring of potential neurotoxic effects. In the context of RNA-based therapies for neurodegenerative diseases, this module can track changes in neural activity patterns as a measure of therapeutic efficacy.

Experimental Protocol: EEG Analysis

- Patient Preparation:
 - Ensure the patient has clean, dry hair, free of oils and styling products.
 - Instruct the patient to avoid caffeine and other stimulants for at least 8 hours prior to the test.^[6]
 - Explain the procedure to the patient to ensure they are relaxed.
- **DIANA** Chamber Procedure:
 - The patient is comfortably positioned within the chamber.
 - An integrated EEG cap with pre-positioned electrodes is fitted to the patient's head. The system automatically verifies electrode impedance.
 - A baseline EEG is recorded for 5 minutes with the patient in a relaxed, eyes-closed state.
 - A series of stimuli (e.g., flashing lights, auditory tones) may be presented to elicit event-related potentials (ERPs).^[4]

- The entire EEG recording is completed within the 15-minute session in the chamber.
- Data Analysis:
 - The raw EEG data is processed to remove artifacts.
 - Quantitative EEG (qEEG) analysis is performed to assess power in different frequency bands (Delta, Theta, Alpha, Beta, Gamma).
 - ERP components are analyzed for latency and amplitude to assess cognitive processing.

Data Presentation: EEG Analysis

Parameter	Pre-Treatment	Post-Treatment (Week 4)	Post-Treatment (Week 12)	p-value
Alpha Power (μV^2)	8.5 ± 2.1	10.2 ± 2.5	12.8 ± 3.0	<0.05
Theta Power (μV^2)	15.2 ± 3.5	12.1 ± 2.9	9.8 ± 2.2	<0.05
P300 Latency (ms)	350 ± 25	330 ± 22	310 ± 20	<0.01
N400 Amplitude (μV)	-4.2 ± 1.1	-3.1 ± 0.9	-2.5 ± 0.7	<0.01

Module 2: Cardio-Vascular Assessment (Electrocardiography - ECG & Echocardiography)

Application Note: The **DIANA** chamber's cardiac assessment module provides a comprehensive overview of heart health. This is vital for evaluating the cardiac safety profile of new drugs and for monitoring patients with cardiovascular diseases. The integrated ECG records the heart's electrical activity, while the echocardiography function provides real-time images of the heart's structure and function.[\[7\]](#)[\[8\]](#)

Experimental Protocol: Cardiac Assessment

- Patient Preparation:
 - The patient should be in a resting state.
 - Ensure the patient's chest area is accessible for the placement of integrated sensors.
- **DIANA** Chamber Procedure:
 - ECG electrodes are integrated into the chair or bed of the chamber and make contact with the patient's torso.
 - A robotic arm, guided by the system, positions an ultrasound transducer (for echocardiography) on the patient's chest to acquire standard cardiac views.[\[7\]](#)
 - A 12-lead equivalent ECG is continuously recorded throughout the session.
 - Key echocardiographic parameters such as ejection fraction, chamber dimensions, and valve function are measured.
- Data Analysis:
 - ECG data is analyzed for heart rate, rhythm, and intervals (PR, QRS, QT).
 - Echocardiographic images are analyzed to quantify cardiac structure and function.

Data Presentation: Cardiac Assessment

Parameter	Pre-Treatment	Post-Treatment (30 days)	Post-Treatment (90 days)	Normal Range
Heart Rate (bpm)	72 ± 8	70 ± 7	68 ± 6	60-100
QTc Interval (ms)	410 ± 20	412 ± 18	415 ± 21	< 440 (male), < 460 (female)
Ejection Fraction (%)	58 ± 5	60 ± 4	62 ± 5	55-70
Left Ventricle Internal Diameter (cm)	4.8 ± 0.4	4.7 ± 0.3	4.6 ± 0.4	3.9-5.6

Module 3: Blood Composition Analysis (Non-Invasive Spectroscopy)

Application Note: A key innovation of the **DIANA** chamber is its ability to perform non-invasive blood composition analysis. This is likely achieved through techniques such as Raman spectroscopy or bioimpedance spectroscopy, which can measure key analytes without drawing blood.[\[9\]](#)[\[10\]](#) This module is invaluable for frequent monitoring of drug metabolism, biomarkers, and general health parameters in clinical trials. For instance, in the development of therapies for metabolic disorders, this allows for real-time tracking of glucose and lipid levels.

Experimental Protocol: Non-Invasive Blood Analysis

- Patient Preparation:
 - The patient should be seated comfortably.
 - The measurement site (e.g., forearm or fingertip) should be clean and dry.
- **DIANA** Chamber Procedure:
 - Integrated spectroscopic sensors are placed in contact with the patient's skin at a designated measurement site.

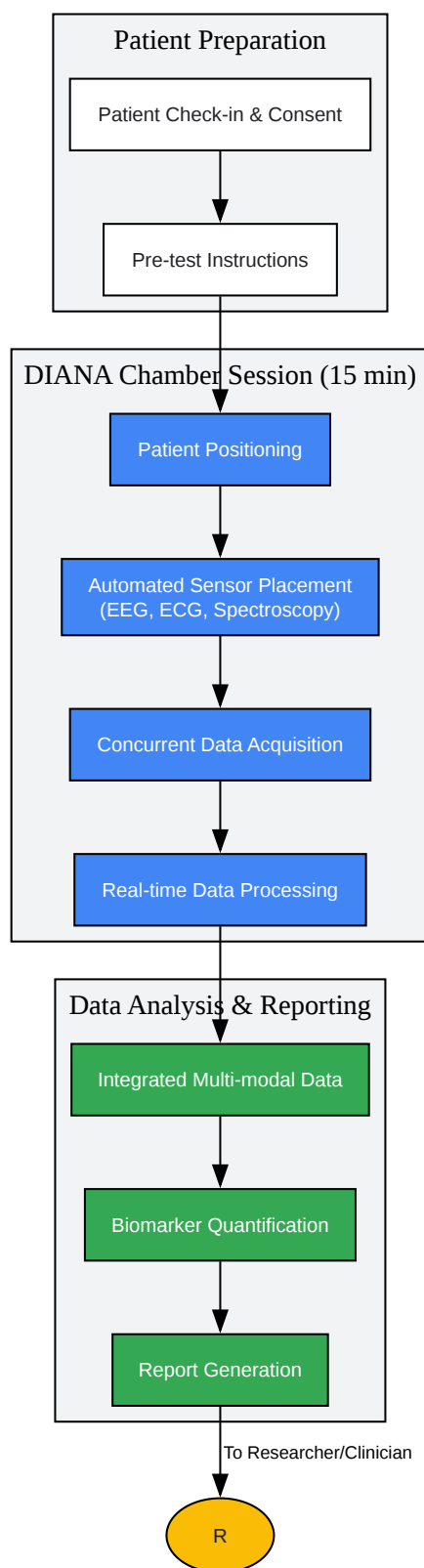
- The system emits a low-energy light source (e.g., near-infrared) and analyzes the reflected or scattered light to determine the concentration of various blood components. [\[11\]](#)
- The system is calibrated against a pre-established model to quantify the analytes of interest.
- Data Analysis:
 - The spectral data is processed and compared to a reference library to identify and quantify blood components.
 - Results are presented in standard clinical units (e.g., mg/dL, g/dL).

Data Presentation: Blood Composition Analysis

Analyte	Pre-Treatment	Post-Treatment (Week 2)	Post-Treatment (Week 4)	Therapeutic Target Range
Glucose (mg/dL)	145 ± 15	120 ± 12	105 ± 10	70-130
Hemoglobin (g/dL)	14.2 ± 1.1	14.5 ± 1.0	14.8 ± 1.2	13.5-17.5 (male), 12.0-15.5 (female)
Total Cholesterol (mg/dL)	220 ± 25	205 ± 22	190 ± 20	< 200
Drug Metabolite X (ng/mL)	0	50 ± 10	150 ± 25	100-200

Visualizations

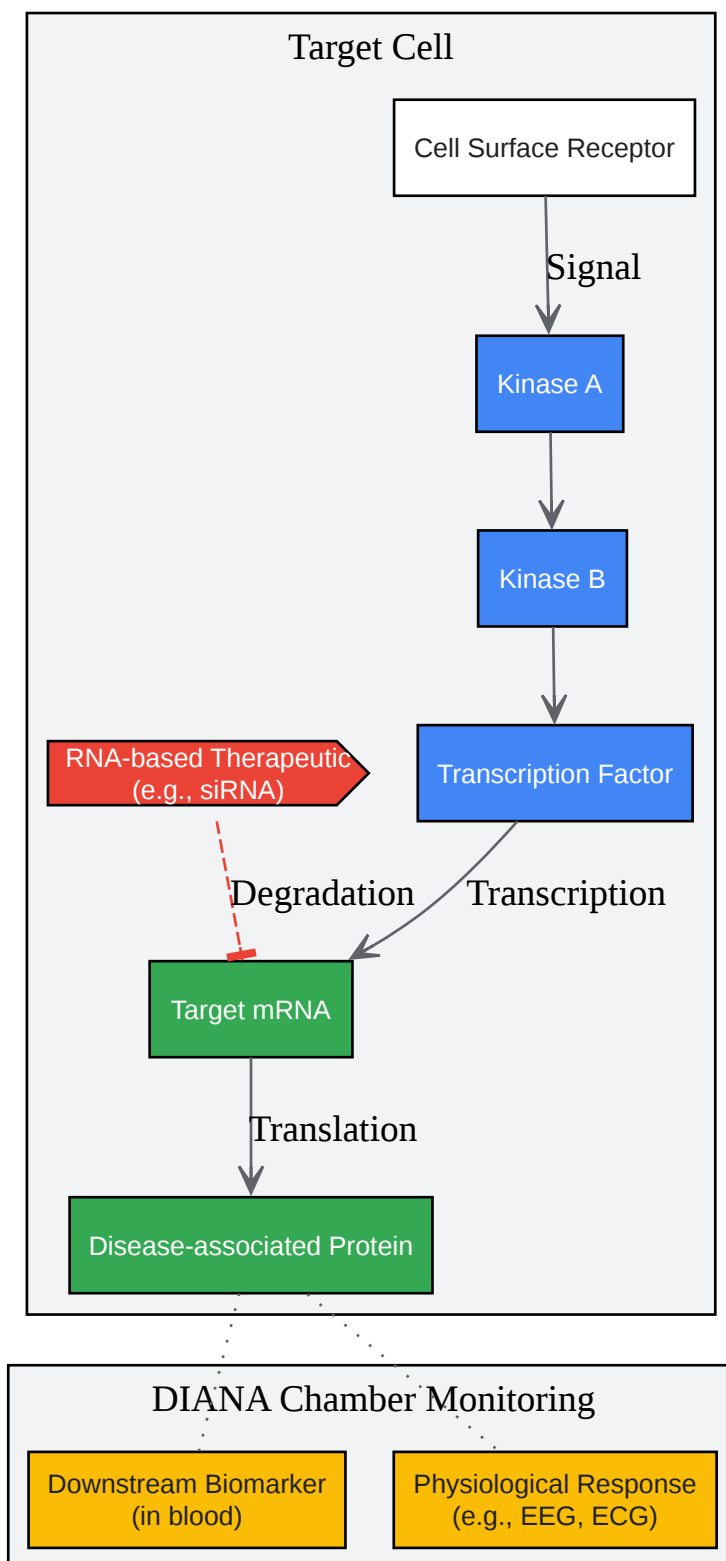
Experimental Workflow in the DIANA Chamber



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Caption: Workflow for non-invasive testing using the **DIANA** chamber.

Signaling Pathway Monitoring for RNA-Based Therapies



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Caption: Monitoring a signaling pathway targeted by RNA therapy.

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